

Application Notes and Protocols for Preparing Cerivastatin Sodium Stock Solutions

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Compound of Interest

Compound Name: *cerivastatin sodium*

Cat. No.: *B1176552*

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and handling of **cerivastatin sodium** stock solutions for laboratory use. Cerivastatin is a potent inhibitor of HMG-CoA reductase, a key enzyme in cholesterol biosynthesis.^{[1][2]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in preclinical research. This document outlines the necessary materials, equipment, and procedures to ensure the quality and stability of **cerivastatin sodium** solutions for various in vitro and in vivo experimental applications.

Physicochemical Properties of Cerivastatin Sodium

Cerivastatin sodium is the sodium salt of cerivastatin.^[3] It is a synthetic, enantiomerically pure, pyridine derivative that functions as a competitive inhibitor of HMG-CoA reductase.^[2] Understanding its physical and chemical properties is essential for proper handling and solution preparation.

Property	Value	Reference
Molecular Formula	<chem>C26H33FNNaO5</chem>	[3]
Molecular Weight	481.53 g/mol (anhydrous basis)	
Appearance	White to off-white or tan powder	[1][4]
Purity	≥97%	[5]

Solubility Data

The choice of solvent is critical for preparing a homogenous stock solution. The solubility of **cerivastatin sodium** in common laboratory solvents is summarized below. It is important to use fresh, anhydrous solvents, as moisture can reduce solubility, particularly in DMSO.[2]

Solvent	Solubility	Concentration (mM)	Notes
Water	≥5 mg/mL[1]	≥10.38 mM	Soluble.[4]
DMSO	97 mg/mL[2]	201.01 mM	Use fresh, moisture-free DMSO.[2]
Ethanol	97 mg/mL[2]	201.01 mM	

Experimental Protocols

Materials and Equipment

Materials:

- **Cerivastatin Sodium** (powder)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Ethanol, absolute

- Deionized or Milli-Q water
- Sterile, conical tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Sterile, serological pipettes
- Pipette tips

Equipment:

- Analytical balance
- Vortex mixer
- Sonicator (optional, recommended for dissolving in aqueous solutions)[6]
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM Cerivastatin Sodium Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution in DMSO. Adjust volumes as needed for your specific requirements.

- Calculate the required mass:
 - Molecular Weight (MW) of **Cerivastatin Sodium** = 481.53 g/mol
 - To make 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$$
 - $$\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 481.53 \text{ g/mol} = 0.0048153 \text{ g}$$
 - Mass (mg) = 4.82 mg
- Weigh the **Cerivastatin Sodium**:
 - Tare a sterile microcentrifuge tube on an analytical balance.

- Carefully weigh out approximately 4.82 mg of **cerivastatin sodium** powder and record the exact weight.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **cerivastatin sodium**.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) can aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[\[2\]](#)

Preparation of Working Solutions

For cell culture experiments, the high concentration of DMSO in the stock solution can be toxic to cells. It is crucial to dilute the stock solution to a final working concentration where the DMSO percentage is non-toxic (typically $\leq 0.1\%$).

Example: Preparing a 10 μM working solution from a 10 mM stock:

- Perform a 1:1000 dilution.
- Add 1 μL of the 10 mM **cerivastatin sodium** stock solution to 999 μL of cell culture medium.
- Mix thoroughly by gentle pipetting or inversion.
- The final DMSO concentration in the working solution will be 0.1%.

Stability and Storage Recommendations

Proper storage is essential to maintain the stability and activity of **cerivastatin sodium**.

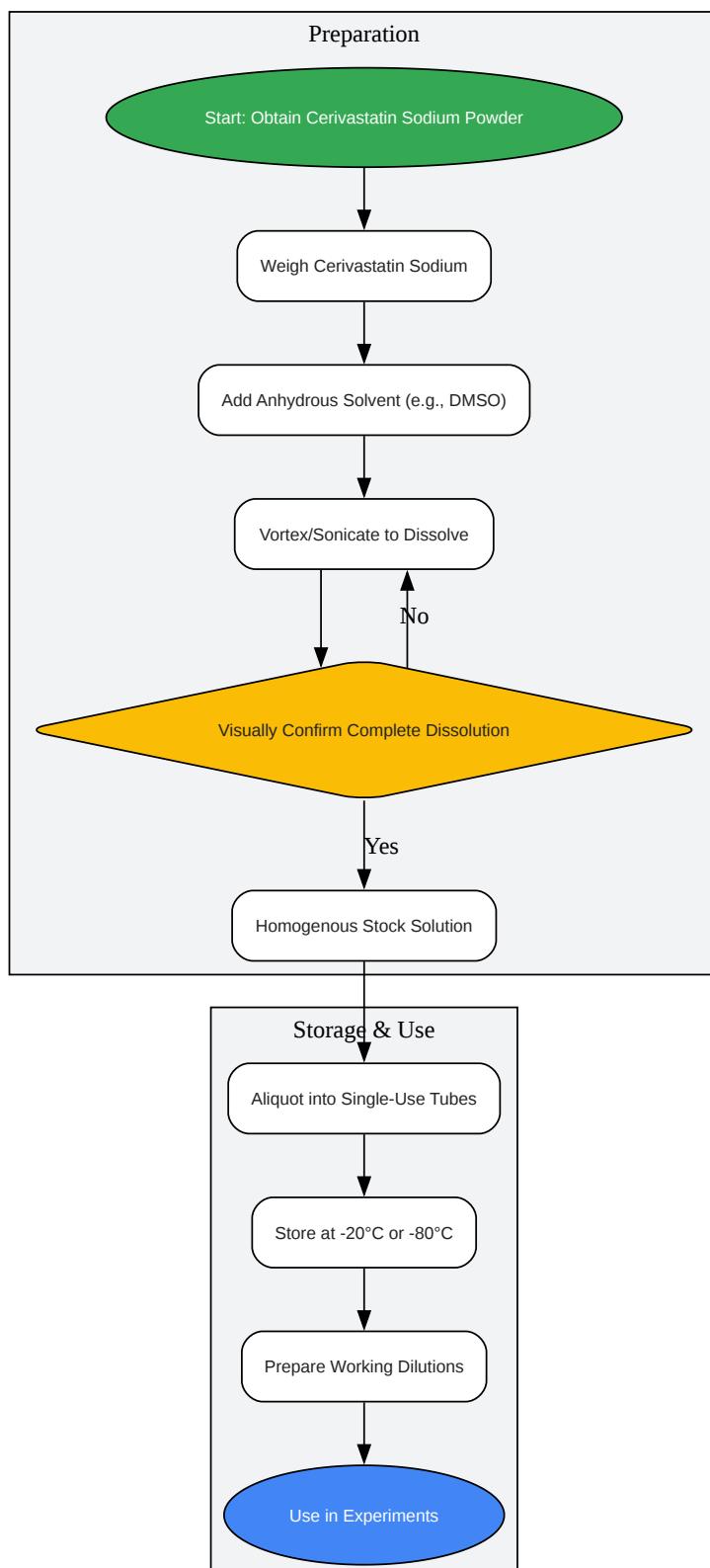
Form	Storage Temperature	Duration	Notes
Solid Powder	2-8°C[1] or -20°C[2]	Up to 3 years at -20°C[2]	Store under desiccating conditions.
Stock Solution in Solvent	-20°C	Up to 1 month[2][7]	Protect from light.[7]
Stock Solution in Solvent	-80°C	Up to 1 year[2]	Aliquot to avoid freeze-thaw cycles.[2]

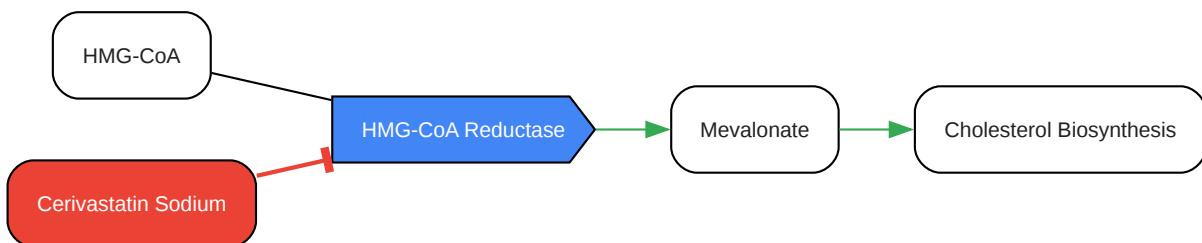
Safety Precautions

- Handle **cerivastatin sodium** in a well-ventilated area.[7]
- Wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses.[7]
- Avoid inhalation of the powder and contact with skin and eyes.[7]
- In case of contact, rinse the affected area thoroughly with water.[7]
- Refer to the Safety Data Sheet (SDS) for complete safety information.[7]

Visualization of Experimental Workflow

The following diagram illustrates the key steps for preparing a **cerivastatin sodium** stock solution.



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